

Cellular Targets of 15-Oxo-Fatty Acids: An In-depth Technical Guide

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Compound of Interest

Compound Name: 15-Oxo-9(Z),12(Z)-
octadecadienoic acid

Cat. No.: B15549663

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For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides a comprehensive overview of the known cellular targets of 15-oxo-9,12-octadecadienoic acid (15-oxo-ODE) and its structurally related analogs. Due to the limited specific research on 15-oxo-ODE, this document focuses on the well-characterized activities of the 20-carbon analog, 15-oxo-eicosatetraenoic acid (15-oxo-ETE), and other bioactive oxo-octadecadienoic acids (oxo-ODEs) such as 9-oxo-ODE and 13-oxo-ODE. These electrophilic fatty acid metabolites are emerging as important signaling molecules that modulate key cellular processes, including inflammation and oxidative stress responses. Their ability to interact with and modify specific protein targets makes them an area of significant interest for therapeutic development.

Key Cellular Targets and Signaling Pathways

Electrophilic oxo-fatty acids, such as 15-oxo-ETE and 13-oxo-ODE, exert their biological effects by interacting with several key cellular proteins. The primary known targets include:

- Kelch-like ECH-associated protein 1 (Keap1): A critical regulator of the antioxidant response.
- Inhibitor of nuclear factor kappa-B kinase beta subunit (IKK β): A central kinase in the pro-inflammatory NF- κ B signaling pathway.
- Peroxisome Proliferator-Activated Receptors (PPARs): Nuclear receptors that play crucial roles in metabolism and inflammation.

Interaction with these targets leads to the modulation of major signaling pathways, including the activation of the Nrf2-mediated antioxidant response and the inhibition of NF- κ B-driven inflammation.

Data Presentation: Quantitative Analysis of Target Interactions

The following tables summarize the available quantitative data on the interactions between electrophilic oxo-fatty acids and their cellular targets.

Table 1: 15-Oxo-Eicosatetraenoic Acid (15-oxo-ETE) Activity

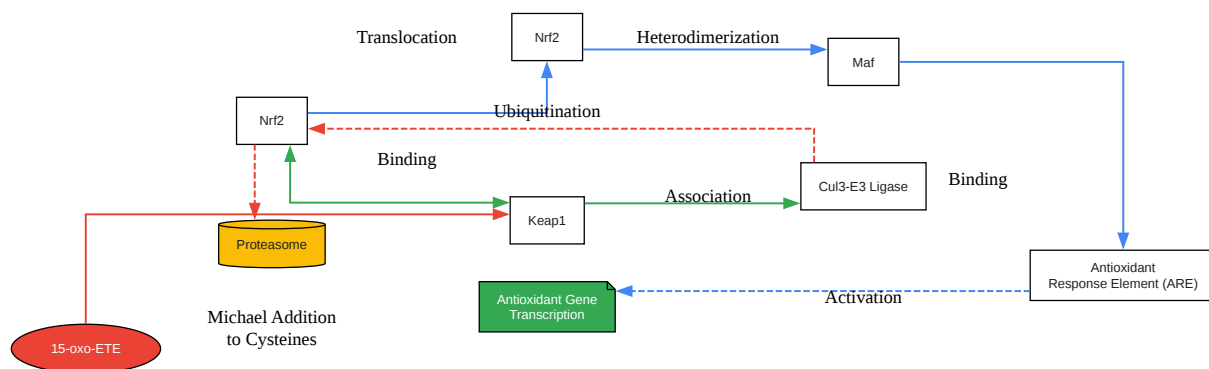
Target/Pathway	Assay	Metric	Value	Cell Line/System
IKK β	Kinase Assay	% Inhibition	>50%	Recombinant Human IKK β
Nrf2 Pathway	Western Blot (HO-1 Induction)	Effective Concentration	25 μ M	THP-1 cells

Table 2: 13-Oxo-Octadecadienoic Acid (13-oxo-ODE) Activity

Target/Pathway	Assay	Finding	Cell Line/System
PPAR γ	Radiolabeled Ligand Binding	Direct Binding Confirmed	His-tagged PPAR γ
PPAR α	Luciferase Reporter Assay	Potent Activator	CV1 cells
Various Lipoygenases	Enzyme Inhibition Assay	IC50	>100 μ M

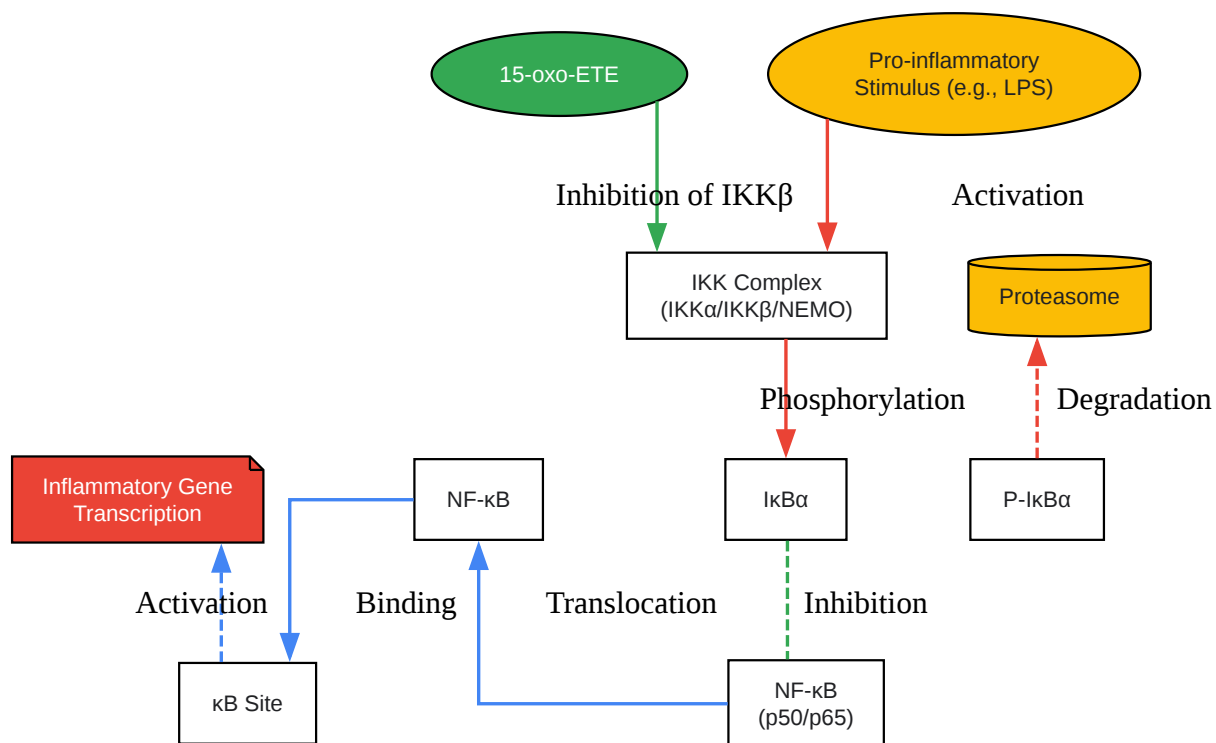
Signaling Pathway Diagrams

The following diagrams, generated using the DOT language, illustrate the key signaling pathways modulated by these electrophilic lipids.



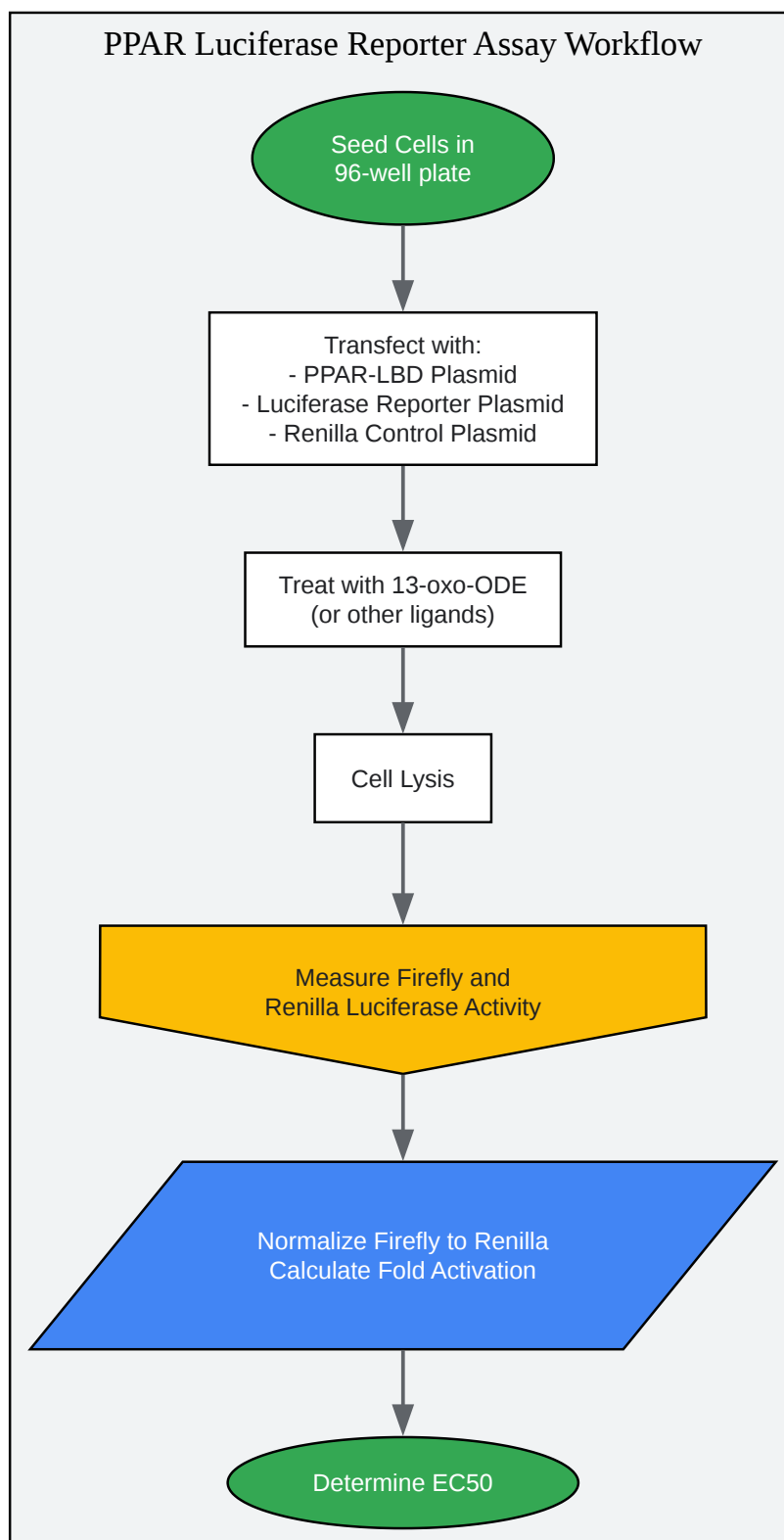
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Caption: Nrf2 activation by 15-oxo-ETE.



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Caption: NF-κB inhibition by 15-oxo-ETE.



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Caption: PPAR Luciferase Reporter Assay Workflow.

Experimental Protocols

Detailed methodologies for key experiments cited in this guide are provided below.

Protocol 1: IKK β Kinase Inhibition Assay

Objective: To determine the inhibitory effect of a test compound on the kinase activity of recombinant IKK β .

Materials:

- HTScan® IKK β Kinase Assay Kit (or similar)
- Recombinant human IKK β
- Test compound (e.g., 15-oxo-ETE)
- Positive control inhibitor (e.g., wedelolactone)
- 1X Kinase Buffer (with TCEP instead of DTT to avoid reaction with electrophilic compounds)
- Biotin-tagged I κ B α substrate
- ATP
- 50 mM EDTA, pH 8.0

Procedure:

- Prepare serial dilutions of the test compound (e.g., 2, 10, and 100 μ M 15-oxo-ETE) and the positive control in 1X Kinase Buffer.
- In a suitable assay plate, incubate the recombinant IKK β with the test compound dilutions or positive control for 15 minutes at room temperature.
- Add the biotin-tagged I κ B α substrate (final concentration 1.5 μ M) and ATP (final concentration 200 μ M) to initiate the kinase reaction.
- Incubate the reaction mixture for 30 minutes at room temperature.

- Stop the reaction by adding 50 mM EDTA.
- Detect the level of phosphorylated I κ B α substrate according to the assay kit manufacturer's instructions (typically involving a phosphospecific antibody and a detection reagent).
- Calculate the percentage of IKK β inhibition relative to a vehicle control.

Protocol 2: Nrf2/ARE Luciferase Reporter Assay

Objective: To quantify the activation of the Nrf2 antioxidant response pathway by a test compound.

Materials:

- HEK293T or HepG2 cells stably or transiently transfected with an Antioxidant Response Element (ARE)-luciferase reporter construct.
- A constitutively expressed control reporter (e.g., Renilla luciferase) for normalization.
- Cell culture medium and supplements.
- Test compound (e.g., 15-oxo-EET).
- Positive control (e.g., sulforaphane).
- Dual-luciferase reporter assay system.
- Luminometer.

Procedure:

- Seed the ARE-reporter cells in a 96-well white, clear-bottom plate at an appropriate density and allow them to adhere overnight.
- Prepare serial dilutions of the test compound and positive control in cell culture medium.
- Remove the old medium and treat the cells with the compound dilutions. Include a vehicle control.

- Incubate the cells for a specified period (e.g., 16-24 hours) at 37°C in a CO₂ incubator.
- Lyse the cells and measure the firefly and Renilla luciferase activities using a dual-luciferase assay system and a luminometer, following the manufacturer's protocol.
- Normalize the firefly luciferase activity to the Renilla luciferase activity for each well.
- Calculate the fold activation by dividing the normalized luciferase activity of the compound-treated cells by that of the vehicle-treated cells.
- Generate a dose-response curve and determine the EC₅₀ value.

Protocol 3: PPAR γ Competitive Radioligand Binding Assay

Objective: To determine the binding affinity (K_i) of a non-radiolabeled test compound to PPAR γ .

Materials:

- Recombinant human PPAR γ ligand-binding domain (LBD).
- A known high-affinity radiolabeled PPAR γ ligand (e.g., [3H]-rosiglitazone).
- Test compound (e.g., 13-oxo-ODE).
- Assay buffer.
- Scintillation vials and scintillation fluid.
- Scintillation counter.

Procedure:

- In assay tubes, combine the recombinant PPAR γ LBD, a fixed concentration of the radiolabeled ligand (typically at or below its K_d), and varying concentrations of the test compound.

- Include control tubes for total binding (receptor + radioligand) and non-specific binding (receptor + radioligand + a high concentration of an unlabeled known PPAR γ agonist).
- Incubate the mixtures to allow binding to reach equilibrium.
- Separate the bound from free radioligand (e.g., by filtration through a glass fiber filter).
- Quantify the amount of bound radioactivity in each tube using a scintillation counter.
- Calculate the percentage of specific binding for each concentration of the test compound.
- Plot the percentage of specific binding against the logarithm of the test compound concentration and fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value.
- Calculate the inhibition constant (K_i) using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where $[L]$ is the concentration of the radioligand and K_d is its dissociation constant.

Conclusion

The study of electrophilic oxo-fatty acids like 15-oxo-ETE and 13-oxo-ODE has revealed a fascinating layer of regulation in cellular signaling. Their ability to covalently modify key regulatory proteins such as Keap1 and IKK β , and to act as ligands for nuclear receptors like PPAR γ , positions them as potent endogenous mediators of inflammation and oxidative stress. While direct research on 15-oxo-9,12-octadecadienoic acid is still needed, the data and methodologies presented here for its close analogs provide a robust framework for future investigations. Understanding the precise interactions and downstream consequences of these lipid electrophiles will be crucial for harnessing their therapeutic potential in a variety of diseases.

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Phone: (601) 213-4426
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